

3'-p-Hydroxy Paclitaxel-d5 certificate of analysis

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Compound of Interest

Compound Name: 3'-p-Hydroxy Paclitaxel-d5

Cat. No.: B12417245

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Technical Guide: 3'-p-Hydroxy Paclitaxel-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3'-p-Hydroxy Paclitaxel-d5**, a deuterated internal standard crucial for the accurate quantification of 3'-p-Hydroxy Paclitaxel. This document outlines the typical specifications found in a Certificate of Analysis, details relevant experimental protocols for its use, and illustrates the metabolic pathway of its parent compound, Paclitaxel.

Certificate of Analysis: 3'-p-Hydroxy Paclitaxel-d5

The following table summarizes the typical analytical data for **3'-p-Hydroxy Paclitaxel-d5**. This information is essential for ensuring the quality and reliability of the standard in quantitative bioanalytical assays.

Test	Specification
Product Name	3'-p-Hydroxy Paclitaxel-d5
Molecular Formula	C ₄₇ H ₄₆ D ₅ NO ₁₅ [1][2][3]
Molecular Weight	874.94 g/mol [1][2][3]
Appearance	White to off-white solid
Purity (by LC-MS)	≥98%
Isotopic Purity	≥99% Deuterium incorporation
Storage	-20°C, protect from light

Experimental Protocols

The following protocols are based on established methods for the analysis of Paclitaxel and its metabolites in biological matrices.

Sample Preparation: Liquid-Liquid Extraction from Human Plasma

This protocol describes the extraction of Paclitaxel and its metabolites, including 3'-p-Hydroxy Paclitaxel, from human plasma for LC-MS/MS analysis.[4]

- **Spiking:** To 100 µL of human plasma, add the appropriate volume of **3'-p-Hydroxy Paclitaxel-d5** working solution as an internal standard.
- **Extraction:** Add 500 µL of methyl tert-butyl ether (MTBE) to the plasma sample.
- **Vortexing:** Vortex the mixture for 5 minutes to ensure thorough mixing and extraction.
- **Centrifugation:** Centrifuge the samples at 13,000 rpm for 5 minutes to separate the organic and aqueous layers.
- **Supernatant Transfer:** Carefully transfer the upper organic layer to a clean microcentrifuge tube.

- **Evaporation:** Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- **Reconstitution:** Reconstitute the dried extract in 100 µL of the mobile phase (e.g., a mixture of 0.1% formic acid in water and acetonitrile).
- **Analysis:** The sample is now ready for injection into the LC-MS/MS system.

LC-MS/MS Quantification

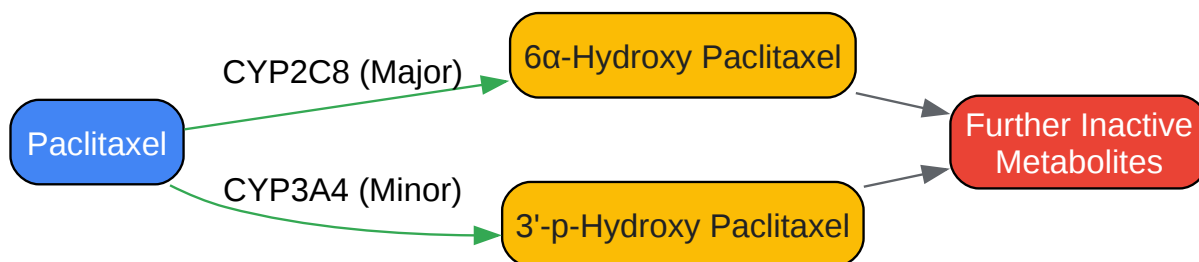
This method is suitable for the simultaneous quantification of Paclitaxel, 6α-Hydroxy Paclitaxel, and 3'-p-Hydroxy Paclitaxel in human plasma.^[4]

- **Liquid Chromatography:**
 - **Column:** A reversed-phase column, such as a Phenomenex Synergy Polar-RP (4 µm, 2 mm × 50 mm), is suitable.^[4]
 - **Mobile Phase:** A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).^[4]
 - **Flow Rate:** 0.3 mL/min.
 - **Injection Volume:** 10 µL.
- **Mass Spectrometry:**
 - **Ionization:** Electrospray ionization (ESI) in positive mode.^[4]
 - **Detection:** Multiple Reaction Monitoring (MRM) is used for sensitive and specific detection. The transitions for 3'-p-Hydroxy Paclitaxel and its deuterated internal standard would be optimized based on the specific instrument.

Metabolic Pathway of Paclitaxel

Paclitaxel is primarily metabolized in the liver by the cytochrome P450 (CYP) enzyme system. The two main isoenzymes involved are CYP2C8 and CYP3A4, which catalyze the

hydroxylation of the parent drug to form less active metabolites.[5][6] 3'-p-Hydroxy Paclitaxel is a minor metabolite formed through the action of CYP3A4.[6]

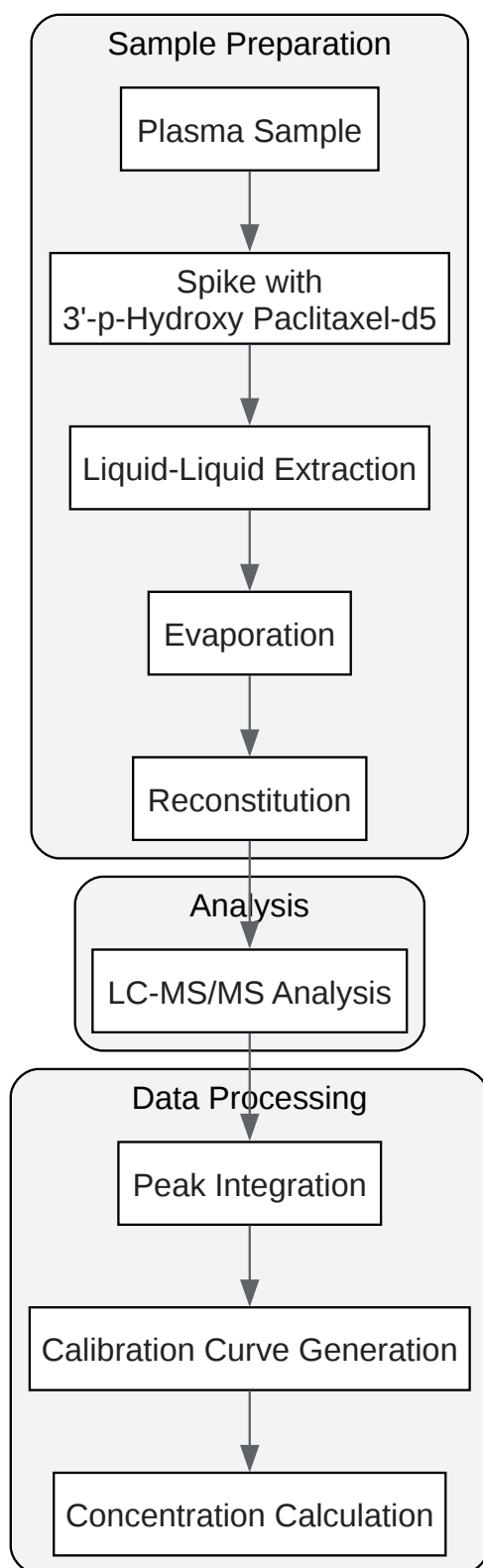


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Caption: Metabolic conversion of Paclitaxel by CYP450 enzymes.

Experimental Workflow for Bioanalytical Quantification

The following diagram illustrates a typical workflow for the quantification of 3'-p-Hydroxy Paclitaxel in a biological sample using a deuterated internal standard.



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Caption: Workflow for quantifying 3'-p-Hydroxy Paclitaxel.

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